

# 2-Chloropropionyl chloride CAS number and properties

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## Compound of Interest

Compound Name: 2-Chloropropionyl chloride

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## An In-depth Technical Guide to 2-Chloropropionyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloropropionyl chloride** (2-CPC), a significant chemical intermediate in the pharmaceutical and fine chemical industries. This document outlines its chemical and physical properties, synthesis methodologies, key applications, and essential safety and handling information.

## Chemical Identity and Properties

**2-Chloropropionyl chloride** is a colorless to light yellow liquid with a pungent odor.<sup>[1][2][3]</sup> It is a highly reactive acyl chloride, making it a valuable reagent in various organic syntheses.<sup>[2][3]</sup>

CAS Number: 7623-09-8<sup>[4][5][6][7]</sup>

Molecular Formula: C<sub>3</sub>H<sub>4</sub>Cl<sub>2</sub>O<sup>[2][5][6][7]</sup>

Linear Formula: CH<sub>3</sub>CHClC(=O)Cl<sup>[4]</sup>

## Physical and Chemical Properties

The fundamental physical and chemical properties of **2-Chloropropionyl chloride** are summarized in the table below for easy reference.

Property	Value	References
Molecular Weight	126.97 g/mol	[2][4][5][6][8]
Melting Point	-71 °C / -95.8 °F	[1][9][10]
Boiling Point	109 - 111 °C / 228.2 - 231.8 °F @ 760 mmHg	[1][9][10]
Density	1.308 g/mL at 25 °C	[10]
Flash Point	31 °C / 88 °F	[2][10]
Autoignition Temperature	510 °C / 950 °F	[1][11]
Vapor Pressure	28 mbar @ 20 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.440	[10]
Solubility	Reacts violently with water. Soluble in organic solvents like dichloromethane and ether.	[1][3]
Appearance	Colorless to light yellow liquid	[1][2][3][12]
Odor	Pungent, Stench	[1][9]

## Synthesis of 2-Chloropropionyl Chloride

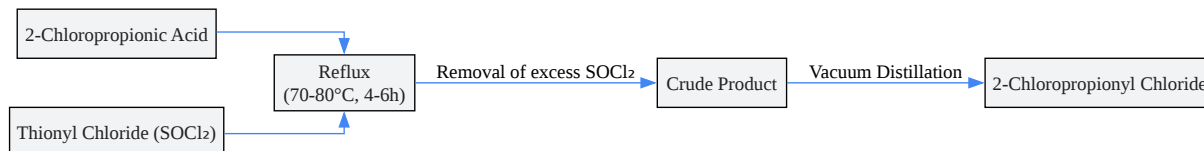
The industrial synthesis of **2-Chloropropionyl chloride** is primarily achieved through two main routes: the chlorination of propionyl chloride and the chlorination of 2-chloropropionic acid.[13] [14] The synthesis of optically active D-(+)-**2-chloropropionyl chloride** is of particular importance in pharmaceutical manufacturing.[15]

## General Synthesis from 2-Chloropropionic Acid

A common laboratory and industrial method for preparing **2-Chloropropionyl chloride** involves the reaction of 2-chloropropionic acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>). [2][14] The use of thionyl chloride is often preferred as the byproducts, sulfur dioxide (SO<sub>2</sub>) and hydrogen chloride (HCl), are gaseous, which simplifies product purification.[2]

## Experimental Protocol: Synthesis via Thionyl Chloride[2]

- **Reaction Setup:** In a reaction vessel equipped with a reflux condenser and a stirring mechanism, add 2-chloropropionic acid.
- **Reagent Addition:** Slowly add thionyl chloride to the 2-chloropropionic acid. A typical molar ratio is 1.2 moles of thionyl chloride to 1 mole of 2-chloropropionic acid.[2]
- **Reaction Conditions:** Heat the mixture to reflux, typically between 70-80°C, and maintain for 4-6 hours.[2]
- **Work-up:** After the reaction is complete, remove the excess thionyl chloride, often by rotary evaporation.[2]
- **Purification:** Purify the resulting **2-Chloropropionyl chloride** by distillation under reduced pressure.[2] This optimized protocol can achieve yields in the range of 85-90%.[2]



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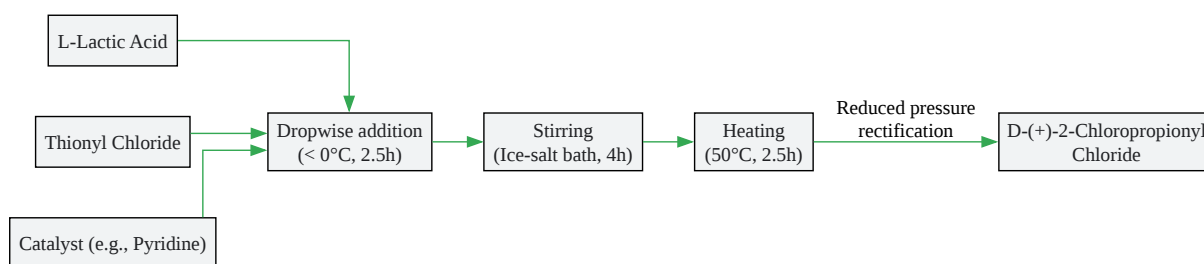
Synthesis of **2-Chloropropionyl Chloride** from 2-Chloropropionic Acid.

## Synthesis of D-(+)-2-Chloropropionyl Chloride

Optically active D-(+)-**2-chloropropionyl chloride** is a crucial intermediate for synthesizing certain pharmaceuticals, such as N(2)-L-alanyl-L-glutamine.[15] A one-pot synthesis method starting from L-lactic acid has been developed.[15]

Experimental Protocol: One-Pot Synthesis from L-Lactic Acid[15]

- Initial Setup: Add thionyl chloride to a reaction flask and cool it to -2.0°C using an ice-salt bath.
- Reagent Addition: Slowly and simultaneously add L-lactic acid and a catalyst (e.g., pyridine) dropwise into the cooled thionyl chloride. The weight ratio of L-lactic acid to thionyl chloride should be approximately 1:3.2-3.4, and the ratio of L-lactic acid to catalyst should be around 1:0.05-0.08. Maintain the system temperature below 0°C during the addition, which should take about 2.5 hours.
- Reaction Progression: Continue stirring the mixture in the ice-salt bath for 4 hours.
- Heating Phase: Subsequently, heat the reaction mixture to 50°C and maintain this temperature for 2.5 hours.
- Purification: After the reaction is complete, perform rectification under reduced pressure to collect the D-(+)-**2-chloropropionyl chloride** fraction.



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One-Pot Synthesis of D-(+)-**2-Chloropropionyl Chloride**.

## Applications in Research and Drug Development

**2-Chloropropionyl chloride** is a versatile intermediate with significant applications in various fields:

- **Pharmaceutical Synthesis:** It is a key building block in the synthesis of several active pharmaceutical ingredients (APIs). A notable example is its use in the production of ibuprofen, where it reacts with isobutylbenzene.[\[13\]](#) It is also a starting material for drugs like cloxoprofen sodium.[\[15\]](#)
- **Agrochemicals:** This compound serves as an intermediate in the manufacturing of plant protection products.[\[2\]](#)
- **Polymer Chemistry:** **2-Chloropropionyl chloride** is utilized in the preparation of macroinitiators for atom transfer radical polymerization (ATRP), a controlled polymerization technique.[\[4\]](#)
- **Fine Chemicals:** It is used in the synthesis of other fine chemicals, such as (±)-mintlactone.[\[4\]](#)

## Safety, Handling, and Reactivity

**2-Chloropropionyl chloride** is a hazardous substance and must be handled with appropriate safety precautions.

### Hazard Summary

Hazard	Description	References
Flammability	Flammable liquid and vapor.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Corrosivity	Causes severe skin burns and eye damage.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[9]</a>
Reactivity with Water	Reacts violently with water, liberating toxic gas (hydrogen chloride).	<a href="#">[1]</a> <a href="#">[9]</a>
Acute Toxicity	Harmful if swallowed.	<a href="#">[1]</a> <a href="#">[16]</a>
Respiratory Irritation	May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[9]</a>

## Handling and Storage

- Handling: Use only in a well-ventilated area, preferably under a chemical fume hood.[9] Wear appropriate personal protective equipment (PPE), including chemical safety goggles, face shield, and protective gloves and clothing.[1][11] Use spark-proof tools and explosion-proof equipment.[9][11] Ground and bond containers when transferring material.[11]
- Storage: Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1] Keep containers tightly closed and protect from moisture.[1][9] Store under an inert atmosphere.[1][9]

## Reactivity and Incompatibilities

- Incompatible Materials: Avoid contact with strong bases, alcohols, amines, metals, and oxidizing agents.[9]
- Hazardous Decomposition Products: Thermal decomposition can produce irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, phosgene, and hydrogen chloride gas.[1][9]

## Conclusion

**2-Chloropropionyl chloride** is a cornerstone intermediate in the synthesis of a wide array of valuable compounds, particularly in the pharmaceutical and agrochemical sectors. Its high reactivity, while beneficial for synthesis, necessitates stringent safety protocols. A thorough understanding of its properties, synthesis, and handling is crucial for its safe and effective utilization in research and development.

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